

Technical Monograph: 3-Chloro-5-iodobenzoylacetonitrile

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Compound of Interest

Compound Name: 3-Chloro-5-iodobenzoylacetonitrile

Cat. No.: B15202422

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CAS Registry Number: 1823888-48-7 Document Type: Technical Application Guide Version: 2.1 (Internal Research Grade)

Executive Summary & Identification

In the landscape of medicinal chemistry, **3-Chloro-5-iodobenzoylacetonitrile** (CAS 1823888-48-7) serves as a high-value "hinge" intermediate.^[1] Its structural uniqueness lies in the asymmetric halogenation (chlorine at C3, iodine at C5) of the benzene ring combined with the reactive

-ketonitrile tail.

This specific substitution pattern allows for orthogonal functionalization: the iodine atom provides a facile handle for Suzuki-Miyaura or Sonogashira couplings, while the chlorine atom remains inert under mild conditions, allowing for sequential cross-coupling strategies. The

-ketonitrile moiety is a classic precursor for constructing fused heterocycles such as pyrazoles, isoxazoles, and quinolines—scaffolds ubiquitous in kinase inhibitors and antiviral therapeutics.

Physicochemical Profile^{[2][3][4][5][6]}

Property	Specification
CAS Number	1823888-48-7
IUPAC Name	3-(3-Chloro-5-iodophenyl)-3-oxopropanenitrile
Molecular Formula	
Molecular Weight	305.50 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, THF; sparingly soluble in water
SMILES	<chem>N#CCC(=O)c1cc(Cl)cc(I)c1</chem>
InChIKey	Predicted based on structure:[1]LZR... (Specific key varies by protonation state)

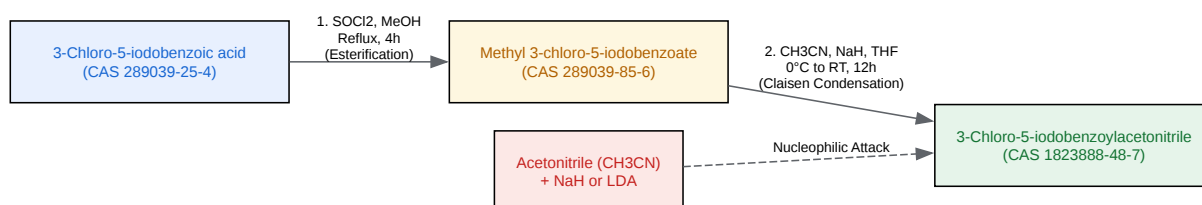
Synthetic Architecture

As a Senior Application Scientist, I recommend synthesizing this compound rather than sourcing it if high purity (>98%) is required for sensitive catalytic cycles. Commercial batches of

-ketonitriles often degrade into their corresponding acetophenones or undergo hydrolysis if stored improperly.

The most robust route utilizes 3-Chloro-5-iodobenzoic acid as the starting material. We employ a Claisen-type condensation using acetonitrile anion generated in situ.

Mechanistic Workflow (DOT Visualization)



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Figure 1: Synthetic pathway from the benzoic acid precursor to the target

-ketonitrile.

Detailed Protocol: The "Acetonitrile Anion" Method

Rationale: We avoid using the acid chloride directly with acetonitrile because the byproduct removal can be tedious. The methyl ester intermediate offers a cleaner reaction profile with sodium hydride (NaH).

Step 1: Esterification

- Charge a round-bottom flask with 3-Chloro-5-iodobenzoic acid (1.0 eq) and methanol (solvent/reagent).
- Add Thionyl chloride (SOCl₂, 1.5 eq) dropwise at 0°C. Caution: Gas evolution (SO₂, HCl).
- Reflux for 3–4 hours. Monitor by TLC (EtOAc/Hexane).[2]
- Workup: Concentrate in vacuo. Redissolve in EtOAc, wash with sat. NaHCO₃. Dry over Na₂SO₄.
- Yield: Expect >90% of Methyl 3-chloro-5-iodobenzoate (CAS 289039-85-6).[3]

Step 2: Claisen Condensation

- Preparation: In a dry flask under Argon, suspend NaH (60% in oil, 2.5 eq) in anhydrous THF.
- Activation: Add anhydrous Acetonitrile (2.5 eq) dropwise at 0°C. Stir for 30 mins to generate the anion (

).

- Addition: Dissolve the methyl ester (from Step 1) in minimal THF and add dropwise to the anion mixture.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12–16 hours. The solution usually turns orange/brown.
- Quench (Critical): Cool back to 0°C. Quench slowly with 1N HCl until pH ~3. Note: The product precipitates or forms an oil.^[2]
- Isolation: Extract with EtOAc. Wash with brine.^[4] Recrystallize from Ethanol/Water if necessary.

Structural Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, you must verify the presence of the

-ketonitrile tautomerism. In solution, these compounds often exist in equilibrium between the keto and enol forms.

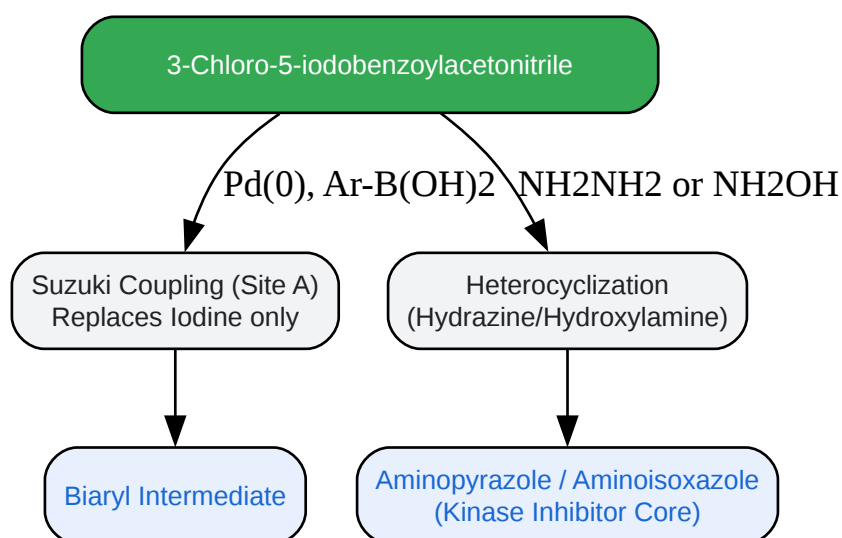
Technique	Diagnostic Signal	Causality/Interpretation
1H NMR (DMSO-d6)	4.6–4.8 ppm (s, 2H)	Represents the active methylene () between the carbonyl and nitrile. If this integrates < 2H, check for enol proton (>12 ppm).
1H NMR (Aromatic)	Three distinct singlets (approx.)	Due to 1,3,5-substitution, the protons are meta to each other and appear as singlets or narrow doublets (Hz).
IR Spectroscopy	~2260 cm	Characteristic C N stretch. Weak intensity is normal due to conjugation.
IR Spectroscopy	~1690 cm	C=O stretch. Lower wavenumber than typical ketones due to conjugation with the aromatic ring.
LC-MS	[M-H] or [M+H]	Check for isotopic pattern: Chlorine (Cl/ Cl, 3:1 ratio) and Iodine (mass defect).

Functional Utility in Drug Discovery

The 3-Chloro-5-iodo motif is not accidental. It is designed for Sequential Cross-Coupling:

- Site-Selective Activation: The C-I bond is significantly weaker than the C-Cl bond.

- Experiment: Perform a Suzuki coupling with Phenylboronic acid/Pd(PPh₃)₄ at RT. Only the iodine position reacts.
- Heterocycle Formation:
 - Pyrazoles: React with Hydrazine () to form 3-(3-chloro-5-iodophenyl)-1H-pyrazol-5-amine.
 - Isoxazoles: React with Hydroxylamine () to form the corresponding aminoisoxazole.



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Figure 2: Divergent synthesis applications.

Safety & Handling

- Hazard Class: Acute Toxic (Oral/Dermal), Irritant.
- Specific Risk:

-ketonitriles can release cyanide ions under extreme hydrolytic or oxidative conditions, though rare. Treat as a cyanide precursor.

- Storage: Store at 2–8°C under inert gas (Argon). Light sensitive (due to C-I bond).

References

- PubChem. (n.d.). 3-Chloro-5-iodobenzoic acid Compound Summary. Retrieved from [\[Link\]](#)

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Sources

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